

# Phenprocoumon-d5: A Technical Guide to its Certificate of Analysis and Purity

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## Compound of Interest

Compound Name: Phenprocoumon-d5

Cat. No.: B585801

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For researchers, scientists, and professionals in drug development, understanding the purity and quality of analytical standards is paramount. This guide provides an in-depth look at the typical Certificate of Analysis (CoA) for **Phenprocoumon-d5**, a deuterated internal standard crucial for the accurate quantification of the anticoagulant drug Phenprocoumon.

**Phenprocoumon-d5** is a stable isotope-labeled analog of Phenprocoumon, widely utilized as an internal standard in pharmacokinetic and therapeutic drug monitoring studies.<sup>[1]</sup> Its use in conjunction with mass spectrometry and liquid chromatography enhances the precision of Phenprocoumon quantification in biological samples.<sup>[1]</sup>

## Representative Certificate of Analysis

While specific values may vary between batches and suppliers, a typical Certificate of Analysis for **Phenprocoumon-d5** will contain the following key information.

## Product Information

Parameter	Specification
Product Name	Phenprocoumon-d5
Synonyms	4-Hydroxy-3-[1-(phenyl-d5)propyl]-2H-1-Benzopyran-2-one
CAS Number	121513-38-0[2][3]
Unlabelled CAS	435-97-2[2]
Molecular Formula	C <sub>18</sub> H <sub>11</sub> D <sub>5</sub> O <sub>3</sub>
Molecular Weight	285.35 g/mol
Appearance	Pale Yellow to Light Yellow Solid
Storage	2-8°C Refrigerator

## Quality Control Data

Test	Method	Specification	Result
Purity (by HPLC)	High-Performance Liquid Chromatography	≥98%	99.5%
Purity (by NMR)	Nuclear Magnetic Resonance Spectroscopy	Conforms to Structure	Conforms
Isotopic Purity	Mass Spectrometry	≥99% Deuterium Incorporation	99.7%
Mass Spectrum	Mass Spectrometry	Conforms to Structure	Conforms
Residual Solvents	Gas Chromatography	To be reported	<0.1%
Loss on Drying	Gravimetric	≤1.0%	0.2%

## Experimental Protocols

The determination of purity and identity for **Phenprocoumon-d5** involves a combination of chromatographic and spectroscopic techniques.

## High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Purpose: To determine the chemical purity of the **Phenprocoumon-d5** substance by separating it from any potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m)

Mobile Phase:

- A gradient mixture of Acetonitrile and water (containing 0.1% formic acid).

Procedure:

- Standard Preparation: A standard solution of **Phenprocoumon-d5** is prepared in a suitable solvent (e.g., Methanol or Acetonitrile) at a known concentration.
- Sample Preparation: The test sample of **Phenprocoumon-d5** is dissolved in the same solvent as the standard.
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10  $\mu$ L
  - Column Temperature: 30°C
  - UV Detection Wavelength: 280 nm

- **Analysis:** The standard and sample solutions are injected into the HPLC system. The purity is calculated by comparing the area of the main peak in the sample chromatogram to the total area of all peaks.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Purpose: To confirm the molecular weight and isotopic enrichment of **Phenprocoumon-d5**.

Instrumentation:

- A mass spectrometer, often coupled with a liquid chromatography system (LC-MS). An example of a system used in research is a Waters TQ tandem mass spectrometer with a Z Spray ion source.

Procedure:

- **Sample Infusion:** The sample is introduced into the mass spectrometer.
- **Ionization:** The molecules are ionized, typically using electrospray ionization (ESI).
- **Mass Analysis:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured. For **Phenprocoumon-d5**, the expected  $m/z$  for the molecular ion  $[M+H]^+$  would be approximately 286.1. In multiple reaction monitoring (MRM) mode, specific mass transitions are monitored, such as  $m/z$  286.1 > 203.1 and a confirmatory ion at  $m/z$  286.1 > 174.9.
- **Isotopic Purity Calculation:** The relative intensities of the deuterated and non-deuterated molecular ions are used to calculate the isotopic purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Purpose: To confirm the chemical structure of **Phenprocoumon-d5** and ensure the deuterium atoms are in the correct positions.

Instrumentation:

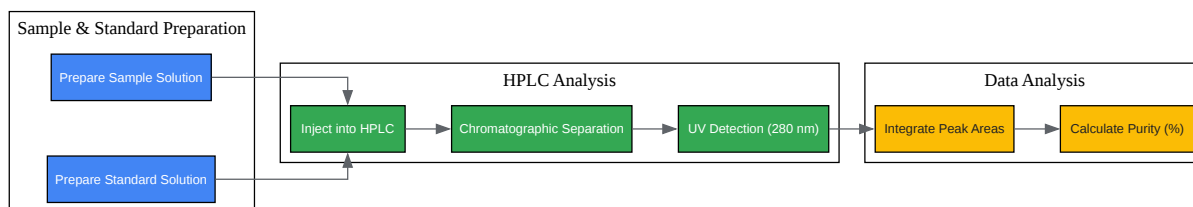
- A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

#### Procedure:

- **Sample Preparation:** The sample is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).
- **Data Acquisition:**  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are acquired.
- **Spectral Analysis:** The chemical shifts, coupling constants, and integration of the peaks in the  $^1\text{H}$  NMR spectrum are analyzed to confirm the absence of protons on the deuterated phenyl ring. The  $^{13}\text{C}$  NMR spectrum is used to confirm the carbon skeleton.

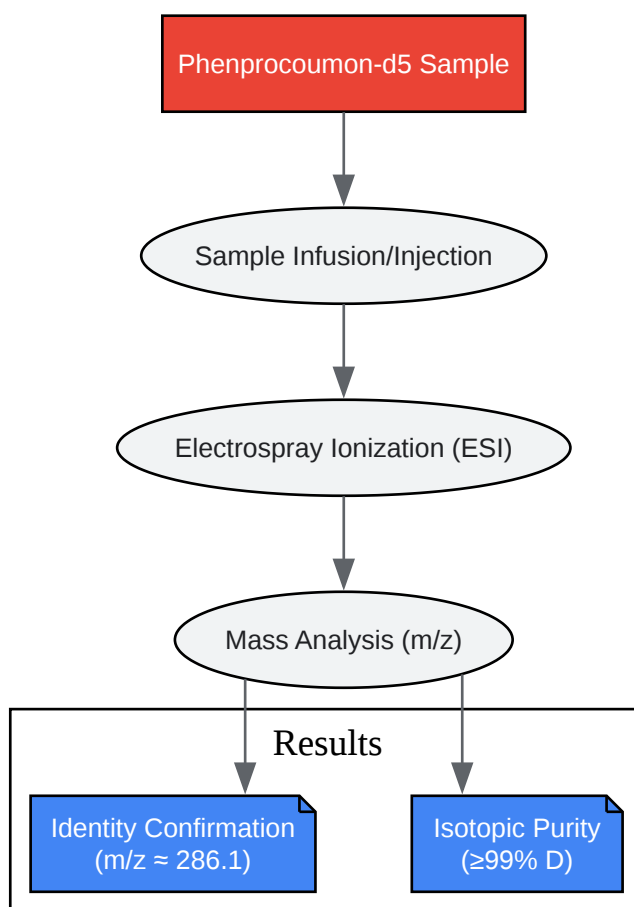
## Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of the analytical procedures used to certify **Phenprocoumon-d5**.



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### *HPLC Purity Analysis Workflow*



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### Mass Spectrometry Identity and Isotopic Purity Workflow

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## References

- 1. [veeprho.com](http://veeprho.com) [[veeprho.com](http://veeprho.com)]
- 2. Phenprocoumon-d5 | CAS 121513-38-0 | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]
- 3. [pharmaffiliates.com](http://pharmaffiliates.com) [[pharmaffiliates.com](http://pharmaffiliates.com)]

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